

Application Note: Reaction Conditions for Silane, butoxychlorodimethyl- with Alcohols

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Compound of Interest

Compound Name: Silane, butoxychlorodimethyl-

CAS No.: 1825-72-5

Cat. No.: B3048834

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Executive Summary & Critical Discrepancy Note

This guide details the reaction conditions for **Silane, butoxychlorodimethyl-** (Butoxychlorodimethylsilane) with alcohols. This reaction is a nucleophilic substitution at the silicon atom, utilized to synthesize mixed dialkoxysilanes () or to modify surface properties.



CRITICAL REAGENT ALERT: CAS Mismatch

The user request cites CAS 13508-53-7.

- CAS 13508-53-7 corresponds to (Chloromethyl)ethoxydimethylsilane ().^{[1][2]} This molecule contains a chloromethyl group and an ethoxy group; it lacks a silicon-chlorine () bond.
- Silane, butoxychlorodimethyl-** (Chemical Name) implies the structure

, which contains a reactive silicon-chlorine bond.

This protocol addresses the chemistry of the Chlorosilane (

) as implied by the chemical name and the context of "reaction with alcohols" (standard silylation). If you possess the bottle labeled CAS 13508-53-7, do not follow this protocol for silylation, as the reactivity is fundamentally different.

Chemical Profile & Mechanism[3]

Reagent Properties (Butoxychlorodimethylsilane)[4]

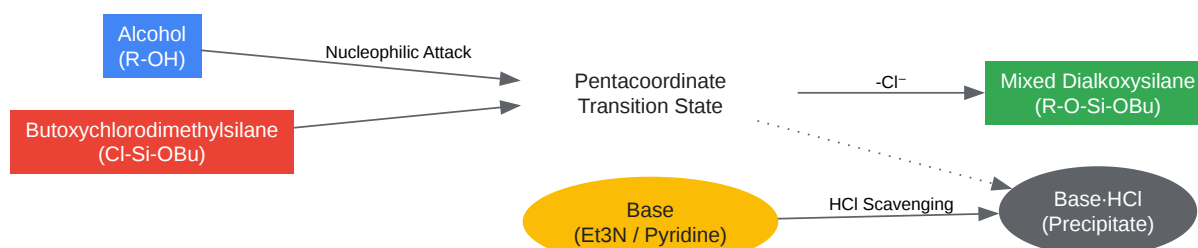
- Structure:
- Functionality: Monofunctional chlorosilane (highly reactive towards nucleophiles) with a butoxy handle (hydrolyzable, but less reactive than Cl).
- Reactivity Order:

. The alcohol will selectively displace the chloride.[3]

Reaction Mechanism: -Si Substitution

The reaction proceeds via a concerted

-like mechanism at the silicon center. The alcohol oxygen acts as the nucleophile, attacking the silicon atom to form a pentacoordinate transition state. The chloride ion is the leaving group. A base is required to neutralize the generated HCl, driving the equilibrium forward and preventing acid-catalyzed side reactions (such as cleavage of the butoxy group).



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Figure 1: Mechanistic pathway for the base-promoted silylation of alcohols.

Critical Parameters & Optimization

Stoichiometry

Component	Equivalents	Rationale
Alcohol (Substrate)	1.0	Limiting reagent (typically).
Silane Reagent	1.1 – 1.2	Slight excess ensures complete conversion of the alcohol.
Base	1.2 – 1.5	Must exceed Silane equivalents to fully neutralize HCl.
Solvent	[0.1 M - 0.5 M]	Dilution controls exotherm and prevents oligomerization.

Base Selection

- Triethylamine (): Standard choice. Cheap, easy to remove. Forms salt which precipitates in non-polar solvents (Ether/Hexane) but is soluble in chloroform.
- Pyridine: Good for acid-sensitive substrates.^[4] Often used as both solvent and base.
- Imidazole: Highly effective catalyst for difficult silylations, though less common for simple chlorosilanes compared to silyl chlorides like TBDMS-Cl.

Solvent Choice

- Dichloromethane (DCM): Excellent solubility for reagents. Salt may remain partially soluble; requires aqueous workup or specific filtration.

- Tetrahydrofuran (THF): Good general solvent. Salts typically precipitate.
- Diethyl Ether / Hexane: Ideal for precipitation of amine salts, facilitating simple filtration workup.

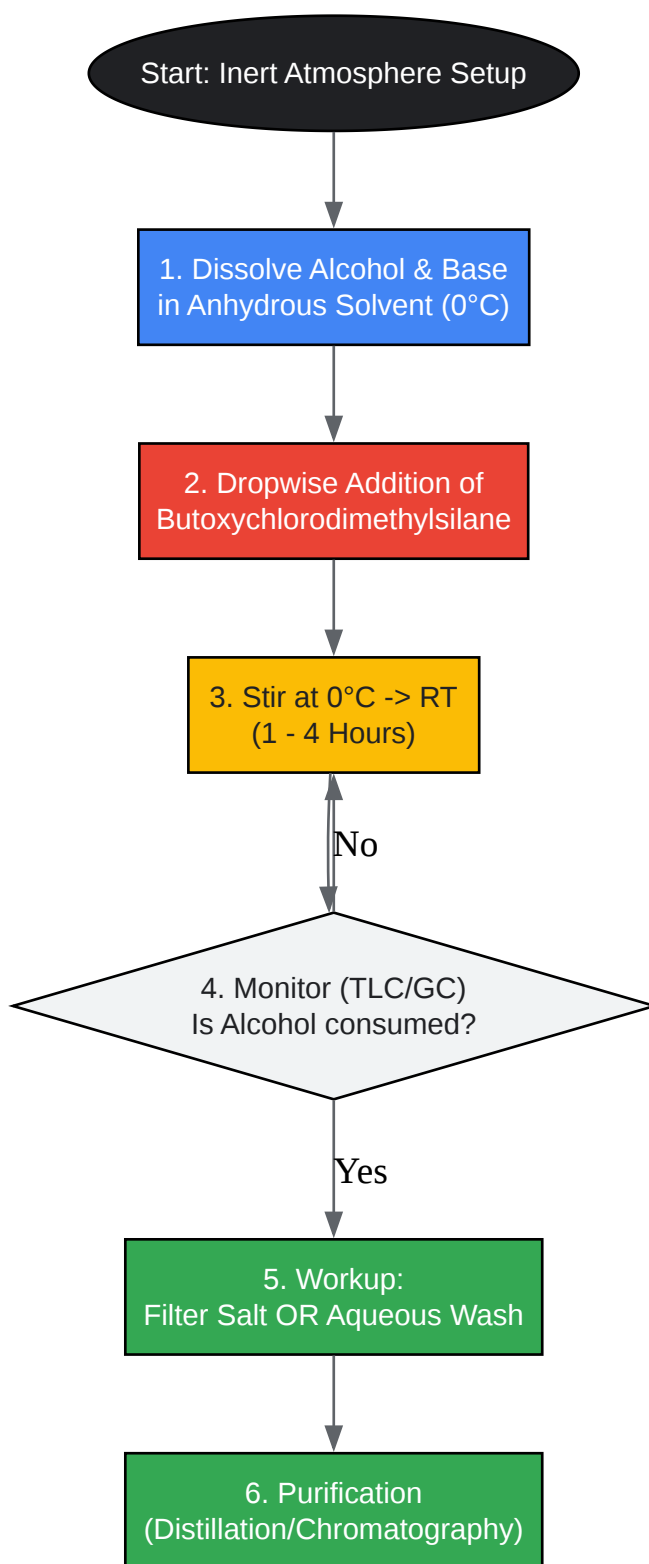
Standard Operating Procedure (Protocol)

Objective: Synthesis of Alkoxy-butoxy-dimethylsilane from a primary alcohol.

Preparation

- Glassware: Oven-dried (for >2 hours) 3-neck round bottom flask, addition funnel, and magnetic stir bar. Assemble under inert atmosphere (or Ar).
- Solvent: Anhydrous DCM or THF (water content <50 ppm).
- Safety: Work in a fume hood. Chlorosilanes release HCl upon contact with moisture.

Experimental Workflow



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Figure 2: Step-by-step experimental workflow for silylation.

Detailed Steps

- Charge Flask: Add Alcohol (10.0 mmol, 1.0 eq) and Triethylamine (15.0 mmol, 1.5 eq) to the reaction flask containing anhydrous DCM (20 mL).
- Cooling: Cool the mixture to

using an ice bath.
- Addition: Charge the addition funnel with Butoxychlorodimethylsilane (12.0 mmol, 1.2 eq) dissolved in 5 mL DCM. Add dropwise over 15–20 minutes. Note: White precipitate (amine salt) should form immediately.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 2–4 hours.
- Monitoring: Check reaction progress via TLC or GC-MS. The starting alcohol peak should disappear.
- Workup (Method A - Precipitation):
 - If using Ether/Hexane: Filter the reaction mixture through a Celite pad to remove the solid amine salt.
 - Wash the pad with fresh solvent.
 - Concentrate the filtrate under reduced pressure.
- Workup (Method B - Aqueous):
 - If using DCM: Dilute with more DCM.
 - Wash with cold 5%

(aq), then Water, then Brine.
 - Dry organic layer over

, filter, and concentrate.

- Purification: The crude product is often pure enough for subsequent steps. If high purity is required, purify via vacuum distillation (for volatile silanes) or flash chromatography (silica gel, neutralized with 1%

to prevent hydrolysis).

Troubleshooting & Validation

Issue	Probable Cause	Corrective Action
Low Yield	Hydrolysis of Silane	Ensure all glassware is oven-dried and solvents are anhydrous. Check inert gas line.
Incomplete Reaction	Steric Hindrance	For secondary/tertiary alcohols, add DMAP (5 mol%) as a nucleophilic catalyst and heat to reflux.
Product Decomposition	Acidic Silica Gel	Silica gel is slightly acidic and can cleave silyl ethers. Pre-treat column with 1% triethylamine in hexane.
Extra Peaks in NMR	Silyl Group Hydrolysis	Look for broad singlet at 2.0-5.0 ppm (Silanol -SiOH) or disiloxane dimer peaks.

Validation Metrics:

- NMR: Look for the disappearance of the alcohol -OH proton and the appearance of the dimethylsilyl peak (ppm) and the butoxy group signals.
- NMR: Distinctive shift for dialkoxysilanes (typically to

ppm region).

References

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Sources

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